

An In-depth Technical Guide to the Physical Properties of Dioctyl Azelate

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Compound of Interest

Compound Name: Dioctyl azelate

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This technical guide provides a comprehensive overview of the melting and boiling points of **dioctyl azelate**, a widely used plasticizer. The document outlines its key physical characteristics, details the methodologies for their determination, and presents the information in a clear, structured format for ease of reference by professionals in research and development.

Core Physical Properties of Dioctyl Azelate

Dioctyl azelate, also known as bis(2-ethylhexyl) azelate, is a colorless to pale yellow, odorless liquid.^[1] It is recognized for its excellent plasticizing properties, particularly in enhancing the flexibility of polymers like PVC, and for its good thermal stability and low volatility.^[1]

The melting and boiling points of **dioctyl azelate** have been reported across various sources. The following table summarizes these key physical constants. It is important to note that boiling points can vary significantly with pressure.

Physical Property	Value	Conditions
Melting Point	-67 °C	-
-78 °C	-	
Boiling Point	>282 °C	Atmospheric Pressure
376 °C	Atmospheric Pressure	
237 °C	5 Torr	
237 °C	0.67 kPa	
208-210 °C	0.267 kPa	

Data sourced from multiple chemical databases and suppliers.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

Experimental Protocols for Determination of Physical Properties

Standard laboratory procedures are employed to determine the melting and boiling points of substances like **dioctyl azelate**. The following sections detail the general methodologies.

The melting point of a substance is the temperature at which it transitions from a solid to a liquid state.[\[7\]](#) For a pure crystalline solid, this occurs over a narrow temperature range.[\[8\]](#)[\[9\]](#) The presence of impurities typically depresses and broadens the melting range.[\[7\]](#)[\[8\]](#)

General Protocol using a Capillary Method (e.g., Mel-Temp Apparatus):

- **Sample Preparation:** A small amount of the solid, which must be completely dry and in powdered form, is introduced into a glass capillary tube that is sealed at one end.[\[7\]](#)[\[10\]](#) The sample is packed down to a height of 2-3 mm.[\[10\]](#)
- **Apparatus Setup:** The capillary tube is placed into the heating block of a melting point apparatus.[\[10\]](#)
- **Heating:** The sample is heated at a controlled rate. An initial rapid heating can be used to determine an approximate melting point.[\[8\]](#)

- **Observation and Measurement:** For an accurate measurement, the heating rate is slowed to approximately 1-2 °C per minute near the expected melting point.[8][10] The temperature at which the first droplet of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample becomes a transparent liquid is recorded as the end of the range.[10]

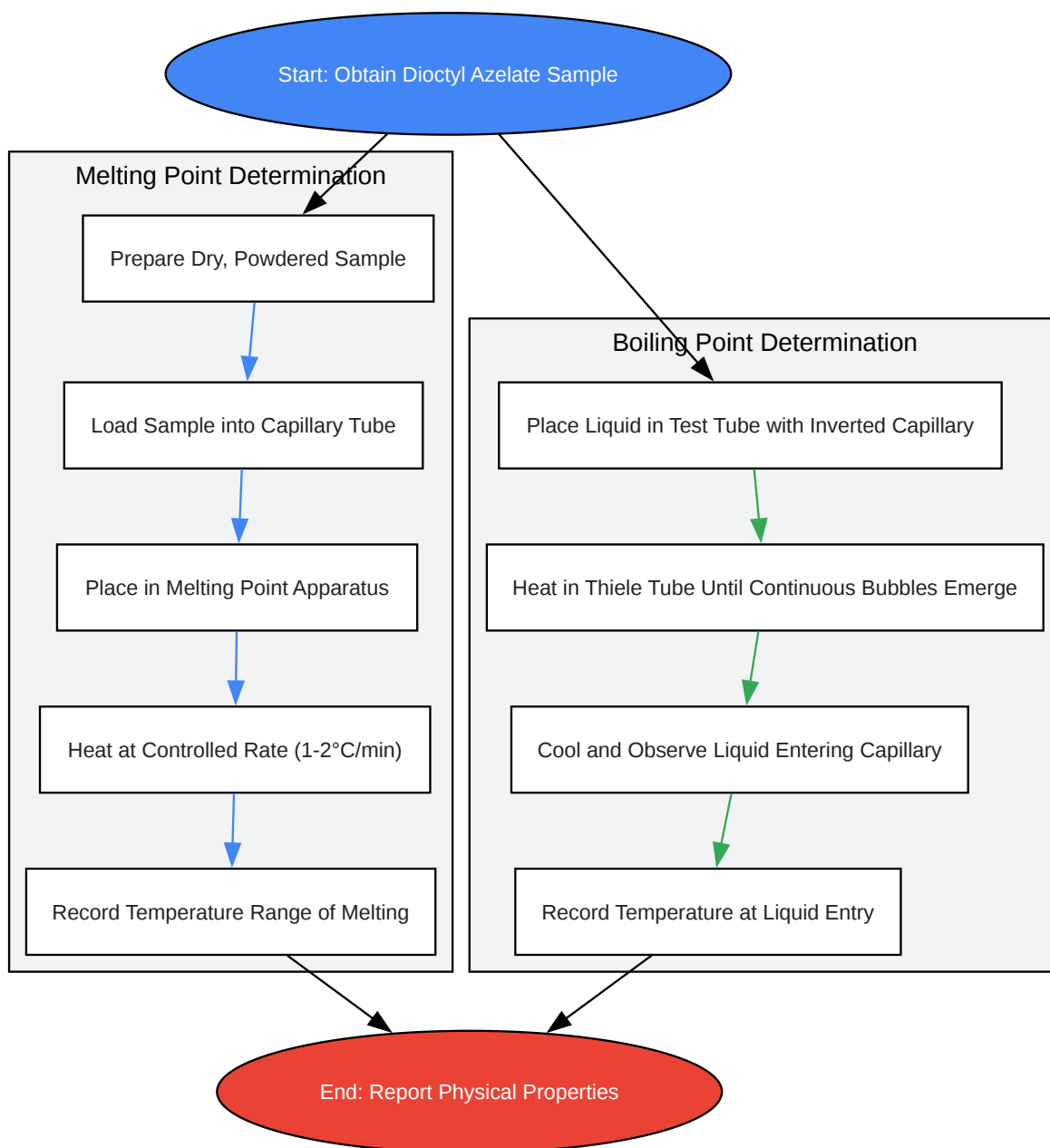
The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.

General Protocol using the Thiele Tube Method:

- **Sample Preparation:** A small quantity (less than 1 mL) of the liquid is placed in a small test tube.[11] A capillary tube, sealed at one end, is inverted and placed into the liquid.[11]
- **Apparatus Setup:** The test tube assembly is attached to a thermometer and placed in a Thiele tube containing a high-boiling point oil.[11]
- **Heating:** The Thiele tube is heated gently, causing the air trapped in the inverted capillary tube to expand and exit as a stream of bubbles.[11]
- **Observation and Measurement:** Heating is continued until a continuous stream of bubbles emerges from the capillary tube. The heat source is then removed, and the apparatus is allowed to cool. The temperature at which the liquid is drawn back into the capillary tube is recorded as the boiling point.[11] This is the point where the external pressure equals the vapor pressure of the substance.

Logical Workflow for Physical Property Determination

The following diagram illustrates the generalized workflow for determining the melting and boiling points of a chemical compound like **dioctyl azelate**.



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Caption: Workflow for Melting and Boiling Point Determination.

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